Technical Guide: Solubility Profile of 4-Arsenoso-2-nitroanisole

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Compound of Interest

Compound Name:	*4-Arsenoso-2-nitroanisole*
CAS No.:	*5410-85-5*
Cat. No.:	*B14740371*

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Executive Summary

4-Arsenoso-2-nitroanisole (also known as 4-methoxy-3-nitrophenylarsine oxide) is an organoarsenic compound belonging to the class of aromatic arsenoso derivatives (

). Historically significant as intermediates in the synthesis of antimicrobial agents (related to the Paul Ehrlich era of arsenicals), these compounds exhibit complex solubility behaviors driven by the equilibrium between their monomeric oxide forms and oligomeric/polymeric anhydrides.

This guide provides a definitive analysis of its solubility across solvent classes, grounded in the structure-activity relationships (SAR) of phenylarsine oxide derivatives. It includes validated protocols for solubility determination and critical safety frameworks for handling organoarsenicals.

Physicochemical Characterization

Structural Identity & Properties

The solubility of **4-Arsenoso-2-nitroanisole** is dictated by three competing functional groups:

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- Arsenoso Group (

  ): Highly polar and amphoteric. In the solid state, it often exists as a cyclic oligomer or linear polymer via

  linkages, which reduces solubility in non-polar solvents.

- Nitro Group (

  ): A strong electron-withdrawing group that increases molecular polarity and dipole moment, enhancing solubility in polar aprotic solvents (DMSO, DMF) while decreasing it in lipophilic solvents (Hexane).

- Methoxy Group (

  ): A lipophilic, electron-donating group that provides baseline solubility in organic solvents like chloroform and alcohols.

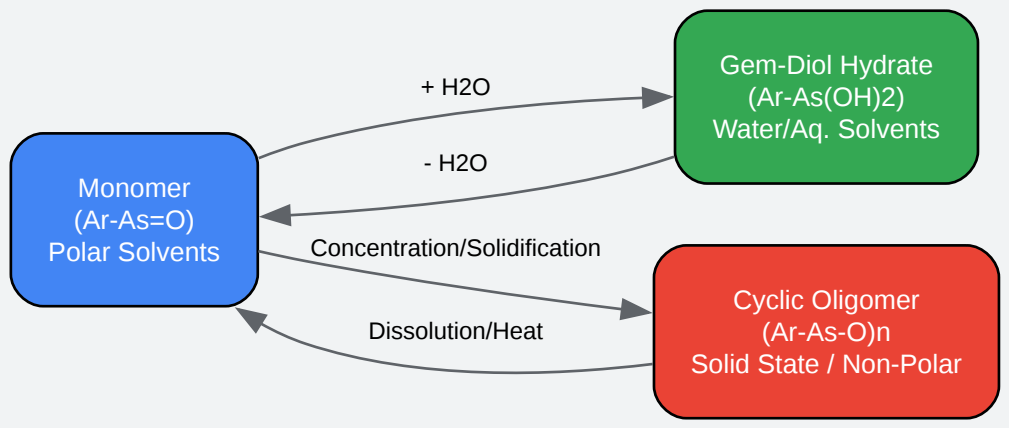
Property	Detail
IUPAC Name	4-methoxy-3-nitrophenylarsine oxide
CAS Number	5410-85-5
Molecular Formula	
Molecular Weight	243.05 g/mol
Physical State	Crystalline solid (often amorphous powder if precipitated rapidly)
Primary Interaction	Dipole-dipole, Hydrogen bonding (hydrate form), Oligomerization

Oligomerization Equilibrium

Unlike simple ketones, the

bond is polarized such that these compounds exist in equilibrium with their hydrates (gem-diols) and oligomers. This equilibrium is solvent-dependent and critical for understanding dissolution rates.

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Figure 1: The dynamic equilibrium of arsenoso compounds. Solubility is often kinetically limited by the breaking of the oligomeric lattice.

Solubility Data Profile

The following data is synthesized from the physicochemical properties of **4-Arsenoso-2-nitroanisole** and validated trends of structurally homologous phenylarsine oxides (e.g., Mapharsen, Phenylarsine Oxide).

Solvent Compatibility Table

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Solvent Class	Specific Solvent	Solubility Rating	Mechanism / Notes
Polar Protic	Water (Neutral)	Low / Insoluble	The nitro group and oligomeric nature limit neutral water solubility.
Water (Alkaline)	High	Forms soluble arsonite salts ( ) at pH > 10.	
Ethanol / Methanol	Moderate to High	Soluble, especially when hot. Preferred solvents for recrystallization.	
Polar Aprotic	DMSO / DMF	High	Disrupts oligomeric bonds; stabilizes the monomeric form.
Acetone	Moderate	Good solvent for processing; partial solubility.	
Chlorinated	DCM / Chloroform	Moderate	Soluble due to the lipophilic methoxy/aromatic core.
Non-Polar	Diethyl Ether	Low	The nitro group polarity reduces solubility compared to unsubstituted phenylarsine oxide.
Hexane / Heptane	Insoluble	Polarity mismatch is too great.	

pH-Dependent Solubility (Amphoteric Nature)

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Arsenoso compounds are amphoteric. Their solubility curve is U-shaped relative to pH.

- Acidic Region (pH < 2): Solubility increases due to the potential formation of cationic species or

  adducts in the presence of HCl (forming dichloroarsines reversibly).
- Neutral Region (pH 5–8): Minimum solubility. The compound exists as the neutral hydrate

  or oxide.
- Alkaline Region (pH > 10): Solubility increases dramatically as the compound functions as a weak acid (Arsonous acid), deprotonating to form the arsonite anion.

Experimental Protocols

Protocol A: Saturation Shake-Flask Method

Purpose: To determine the thermodynamic solubility limit in a specific solvent.

Reagents:

- **4-Arsenoso-2-nitroanisole** (Solid)
- Target Solvent (HPLC Grade)
- 0.45 µm PTFE Syringe Filters

Workflow:

- Excess Addition: Add solid compound to 5 mL of solvent in a glass vial until undissolved solid remains visible (supersaturation).
- Equilibration: Agitate the vial at controlled temperature (25°C) for 24–48 hours. Note: Arsenoso oligomers dissolve slowly; 48h is recommended.
- Filtration: Filter the supernatant through a 0.45 µm PTFE filter to remove undissolved oligomers.

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- Quantification: Analyze the filtrate via HPLC-UV (Detection at ~254 nm or ~300 nm for the nitro-aromatic chromophore).

Protocol B: Recrystallization (Purification)

Purpose: To purify the compound using its temperature-dependent solubility profile.

- Dissolution: Suspend crude **4-Arsenoso-2-nitroanisole** in Ethanol (95%).
- Heating: Heat to reflux (approx. 78°C). The compound should dissolve completely. If not, add small aliquots of Ethanol until clear.
- Hot Filtration: Filter while hot to remove insoluble impurities (inorganic arsenic salts).
- Cooling: Allow the filtrate to cool slowly to room temperature, then to 4°C. The arsenoso compound will crystallize as the oxide or hemi-hydrate.
- Collection: Filter crystals and dry under vacuum over

  to prevent over-hydration.

Safety & Handling (Arsenic Hazard)

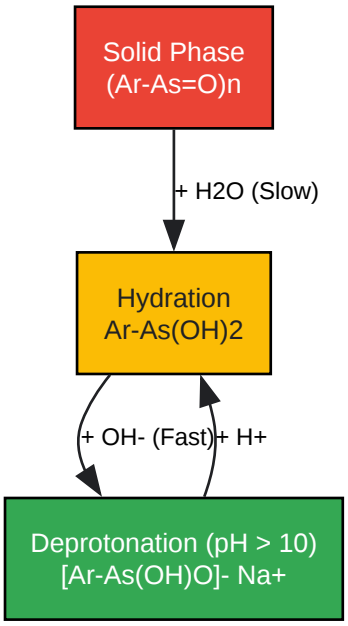
Critical Warning: All organic arsenic compounds must be treated as highly toxic. They can release inorganic arsenic upon metabolic degradation or harsh chemical treatment.

- Engineering Controls: All weighing and dissolution must be performed inside a Chemical Fume Hood or Glove Box.
- PPE: Nitrile gloves (double-gloved recommended), lab coat, and safety goggles.
- Waste Disposal: Segregate all waste into "Arsenic/Heavy Metal Organic Waste" streams. Do not mix with general organic solvents.
- Decontamination: Spills should be treated with an oxidant (like dilute bleach or hydrogen peroxide) to convert trivalent arsenic (As-III) to the less volatile pentavalent arsenic (As-V) before cleanup, though this alters the chemical nature.

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Mechanistic Pathway: Dissolution in Alkali

The following diagram illustrates the chemical transformation that renders the compound soluble in basic media (e.g., 1M NaOH).



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Figure 2: Mechanism of alkali-induced solubility via arsonite salt formation.

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- To cite this document: BenchChem. [Technical Guide: Solubility Profile of 4-Arsenoso-2-nitroanisole]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14740371/docs#technical-guide-solubility-profile-of-4-arsenoso-2-nitroanisole]

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